

Application Note: HPLC Method for the Quantification of Brobactam in Human Serum

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Compound of Interest

Compound Name: Brobactam

Cat. No.: B1667864

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Abstract This application note describes a simple, rapid, and robust reversed-phase high-performance liquid chromatography (RP-HPLC) method for the quantitative determination of **Brobactam**, a novel β -lactamase inhibitor, in human serum. The method involves a straightforward protein precipitation step for sample preparation, followed by chromatographic separation on a C18 column with UV detection. The assay is validated according to industry guidelines and demonstrates excellent linearity, accuracy, precision, and sensitivity, making it suitable for pharmacokinetic studies, therapeutic drug monitoring, and clinical research.

Introduction

Brobactam is a new-generation β -lactamase inhibitor designed to be co-administered with β -lactam antibiotics to combat resistance in pathogenic bacteria. Accurate quantification of **Brobactam** in biological matrices like serum is crucial for evaluating its pharmacokinetic profile, establishing optimal dosing regimens, and ensuring therapeutic efficacy. This document provides a detailed protocol for a validated HPLC-UV method for the reliable measurement of **Brobactam** concentrations in human serum. The method is based on established principles for analyzing similar compounds, such as sulbactam and tazobactam.^{[1][2][3][4][5]}

Experimental

Materials and Reagents

- **Brobactam** Reference Standard (Purity >99.5%)

- Internal Standard (IS): Tazobactam
- Acetonitrile (HPLC Grade)
- Methanol (HPLC Grade)
- Potassium Dihydrogen Phosphate (KH_2PO_4 , Analytical Grade)
- Orthophosphoric Acid (85%, Analytical Grade)
- Ultrapure Water ($18.2 \text{ M}\Omega\cdot\text{cm}$)
- Drug-free, pooled human serum

Instrumentation and Chromatographic Conditions

A standard HPLC system equipped with a UV-Vis detector is used. The chromatographic conditions are summarized in the table below.

Parameter	Condition
HPLC System	Agilent 1260 Infinity II or equivalent
Column	C18 Reversed-Phase Column (e.g., Zorbax Eclipse Plus C18, 4.6 x 150 mm, 5 μm)
Mobile Phase	Acetonitrile : 25 mM KH_2PO_4 Buffer (pH 3.0, adjusted with H_3PO_4) (20:80, v/v)
Flow Rate	1.0 mL/min
Injection Volume	20 μL
Column Temperature	30°C
Detection Wavelength	220 nm
Internal Standard (IS)	Tazobactam
Run Time	10 minutes

Preparation of Solutions

- Stock Solution (1 mg/mL): Accurately weigh 10 mg of **Brobactam** Reference Standard and dissolve in 10 mL of methanol. A separate stock solution for the Internal Standard (Tazobactam) is prepared in the same manner.
- Working Standard Solutions: Prepare serial dilutions of the **Brobactam** stock solution with 50:50 methanol/water to create calibration standards ranging from 0.5 µg/mL to 100 µg/mL.
- Internal Standard Working Solution: Dilute the Tazobactam stock solution to a final concentration of 25 µg/mL.
- Quality Control (QC) Samples: Prepare QC samples by spiking drug-free human serum with **Brobactam** at three concentration levels: Low (1.5 µg/mL), Medium (15 µg/mL), and High (75 µg/mL).

Protocol: Sample Preparation

- Pipette 200 µL of serum sample (calibrator, QC, or unknown) into a 1.5 mL microcentrifuge tube.
- Add 20 µL of the Internal Standard working solution (25 µg/mL Tazobactam) and briefly vortex.
- Add 600 µL of ice-cold acetonitrile to precipitate serum proteins.
- Vortex vigorously for 1 minute.
- Centrifuge at 12,000 x g for 10 minutes at 4°C.
- Carefully transfer the supernatant to a clean autosampler vial.
- Inject 20 µL into the HPLC system for analysis.

Method Validation and Results

The method was validated for specificity, linearity, accuracy, precision, and limit of quantification (LOQ) according to established guidelines.

Specificity

Specificity was assessed by analyzing blank human serum samples. No significant interfering peaks were observed at the retention times of **Brobactam** or the internal standard, demonstrating the method's selectivity.

Linearity and Range

The method showed excellent linearity over the concentration range of 0.5 µg/mL to 100 µg/mL. The calibration curve was constructed by plotting the peak area ratio (**Brobactam**/IS) against the concentration.

Parameter	Result
Linearity Range	0.5 - 100 µg/mL
Correlation Coefficient (r ²)	> 0.999
Calibration Curve Equation	y = 0.085x + 0.003

Accuracy and Precision

Intra-day and inter-day precision and accuracy were evaluated by analyzing QC samples at three concentration levels (n=6). The results are summarized below.

QC Level	Concentration (µg/mL)	Intra-day Precision (%RSD)	Intra-day Accuracy (%)	Inter-day Precision (%RSD)	Inter-day Accuracy (%)
Low	1.5	3.8	102.5	4.5	101.7
Medium	15.0	2.5	98.9	3.1	99.5
High	75.0	1.9	100.8	2.2	101.2

Acceptance Criteria: Precision (%RSD) ≤ 15%, Accuracy within 85-115%.

Limit of Quantification (LOQ)

The LOQ was determined as the lowest concentration on the calibration curve that could be quantified with acceptable precision and accuracy.

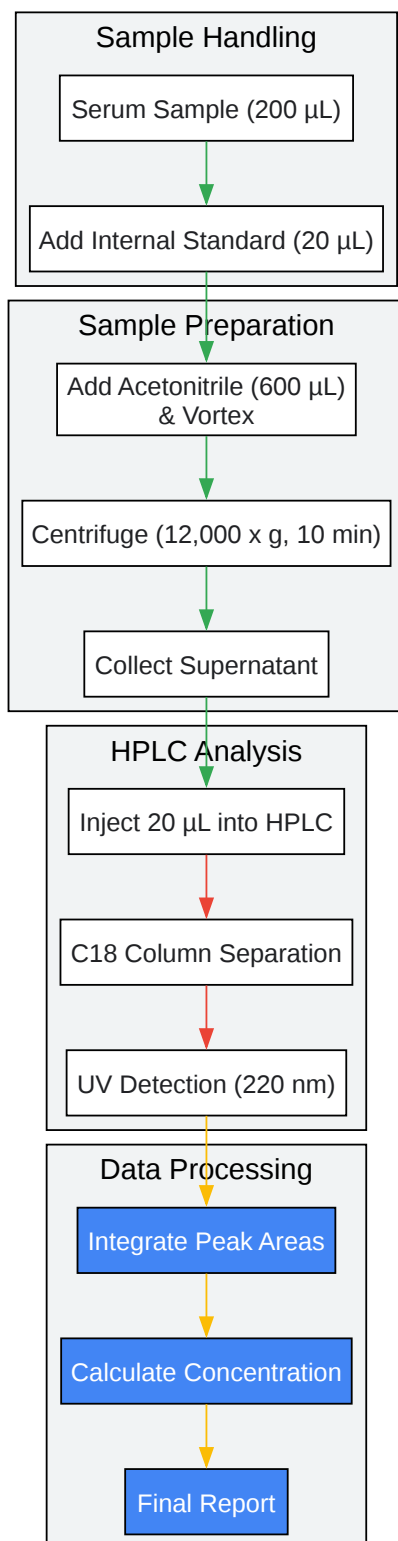
Parameter	Result
Limit of Quantification (LOQ)	0.5 µg/mL
Precision at LOQ (%RSD)	8.2%
Accuracy at LOQ (%)	105.3%

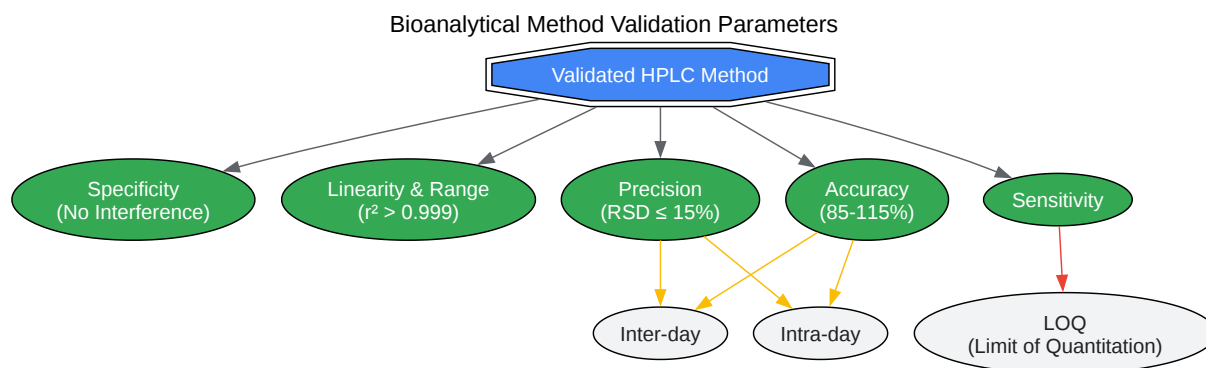
Conclusion

The described RP-HPLC method provides a reliable and efficient means for quantifying **Brobactam** in human serum. The simple protein precipitation sample preparation and rapid chromatographic run time make it suitable for high-throughput analysis in a clinical or research setting. The method is fully validated and meets the requirements for bioanalytical method validation, ensuring the generation of high-quality data for pharmacokinetic and therapeutic drug monitoring studies.

Visualizations

Experimental Workflow for Brobactam Quantification





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References

- 1. journals.asm.org [journals.asm.org]
- 2. tandfonline.com [tandfonline.com]
- 3. tandfonline.com [tandfonline.com]
- 4. Simultaneous analysis of amoxicillin and sulbactam in human plasma by HPLC-DAD for assessment of bioequivalence - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. scispace.com [scispace.com]
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